

# Industrial Production of Tetrahydrofuran: A Technical Guide

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## Compound of Interest

Compound Name: Tetrahydrofuran

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This technical guide provides an in-depth overview of the primary industrial methods for the production of **Tetrahydrofuran** (THF), a crucial solvent and precursor in the chemical and pharmaceutical industries. The following sections detail the core production routes, including experimental protocols, quantitative data, and process flow diagrams.

## Reppe Process

The Reppe process, a classic method for 1,4-butanediol (BDO) and THF synthesis, is based on the reaction of acetylene and formaldehyde.[1][2] While it is a mature and high-yield technology, the handling of highly flammable acetylene presents safety challenges.[3]

## Experimental Protocol

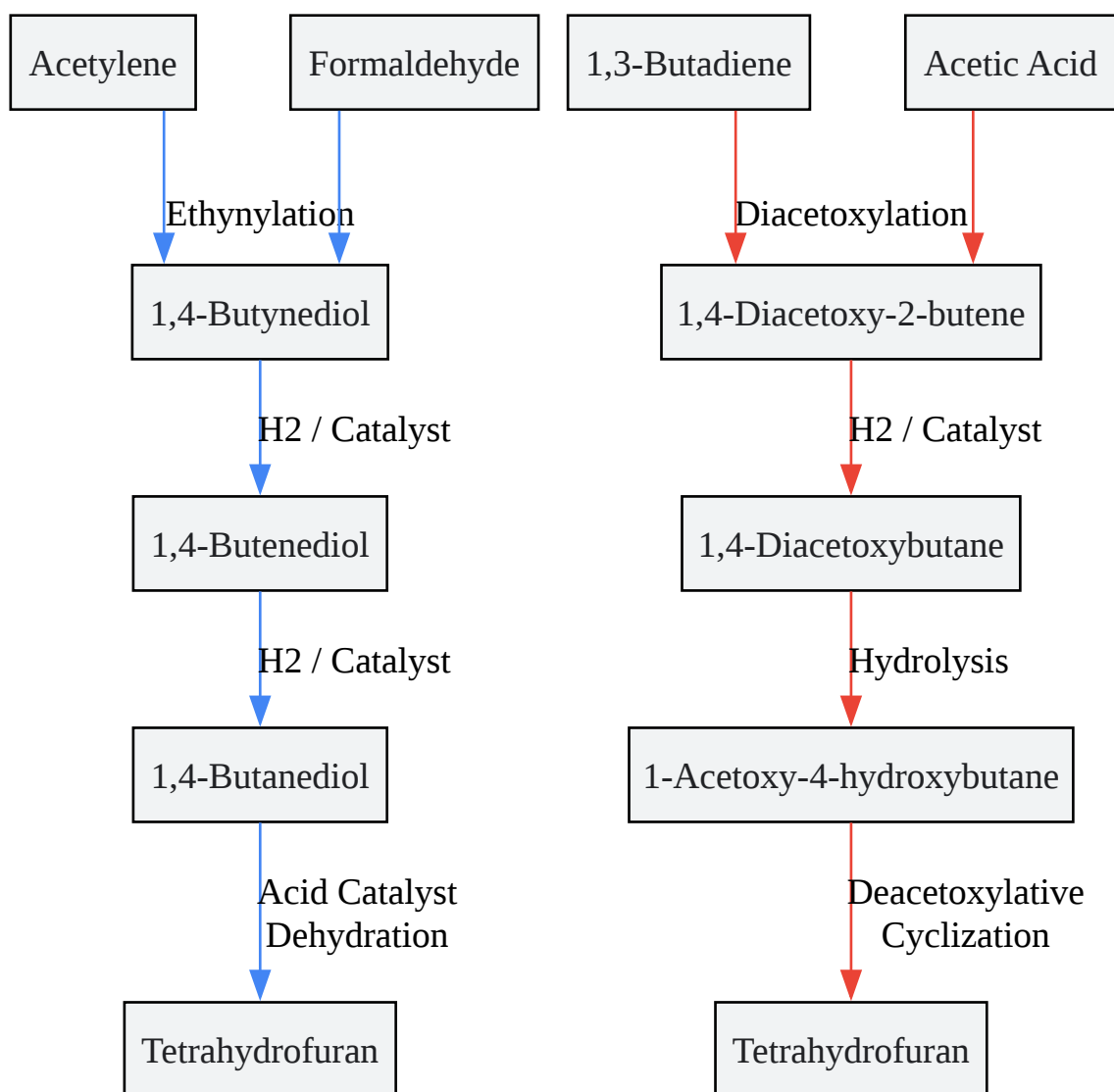
The Reppe process consists of three main stages:

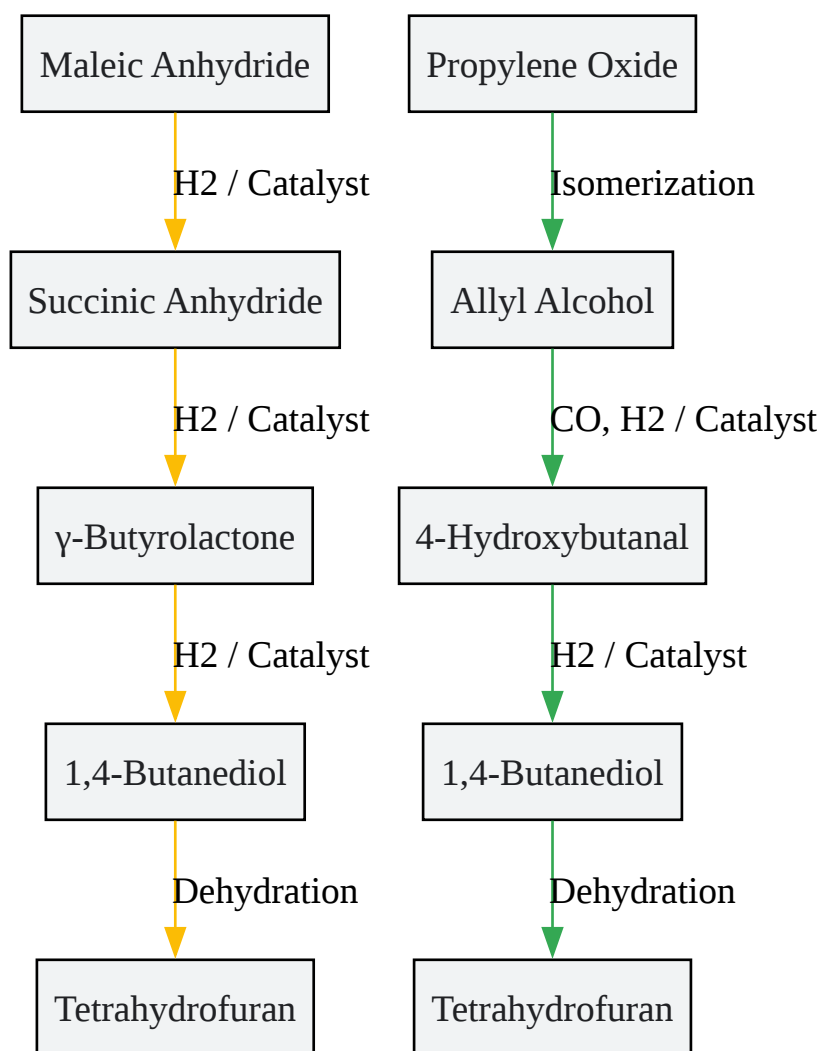
- **Ethynylation of Formaldehyde:** Acetylene reacts with an aqueous solution of formaldehyde in the presence of a copper acetylide catalyst, often supported on silica gel and promoted with bismuth salts.[4] This reaction is typically carried out at temperatures of 90-110°C and pressures around 0.5 MPa to produce 1,4-butyne-1,3-diol.[5]
- **Hydrogenation of 1,4-Butynediol:** The resulting 1,4-butyne-1,3-diol is then hydrogenated in a two-step process. The first step, hydrogenation to 1,4-butanediol, is followed by a second

hydrogenation to yield 1,4-butanediol. This is typically performed using a nickel-based catalyst.[4]

- Dehydration of 1,4-Butanediol: The purified 1,4-butanediol is then subjected to acid-catalyzed dehydration to form THF.[6][7] A common method involves adding 1,4-butanediol to a 22% aqueous sulfuric acid solution at 100°C. The THF-water azeotrope is distilled off at approximately 80°C.[8] The crude THF is then purified, often by extractive distillation, to remove water.[9] The yield of THF in this dehydration step can be as high as 99% or more.[8]

## Reaction Pathway





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## References

- 1. A brief description of 1,4-Butanediol synthesis method\_Chemicalbook [chemicalbook.com]
- 2. Application and Market of 1,4-butanediol Production of Reppe Method in China, American Journal of Chemical Engineering, Science Publishing Group [sciencepublishinggroup.com]

- 3. Breaking Down the Reactor: The Industrial Production Process of 1,4-Butanediol (BDO) [chemanalyst.com]
- 4. researchgate.net [researchgate.net]
- 5. 2024.sci-hub.se [2024.sci-hub.se]
- 6. Kinetics and mechanism of tetrahydrofuran synthesis via 1,4-butanediol dehydration in high-temperature water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. 5 production methods of THF - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 9. US4918204A - Tetrahydrofuran purification - Google Patents [patents.google.com]
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